

In-Depth Technical Guide to the Physical and Optical Properties of Cummingtonite

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Compound of Interest

Compound Name: CUMMINGTONITE

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Introduction

Cummingtonite is a complex inosilicate mineral belonging to the amphibole supergroup. Its chemical formula is generally represented as $(\text{Mg,Fe})_7\text{Si}_8\text{O}_{22}(\text{OH})_2$, indicating a solid solution series between the magnesium-rich end-member, magnesio**cummingtonite**, and the iron-rich end-member, grunerite.^[1] The precise ratio of magnesium to iron significantly influences its physical and optical properties, making a thorough understanding of these characteristics essential for its identification and for predicting its behavior in various scientific and industrial applications. This guide provides a comprehensive overview of the physical and optical properties of **cummingtonite**, detailed experimental protocols for their determination, and a summary of key quantitative data.

Physical Properties of Cummingtonite

The key physical properties of **cummingtonite** are summarized in the table below. These properties are crucial for the initial identification of the mineral in hand samples.

| Property | Value | Comments |
|------------------|---|--|
| Crystal System | Monoclinic[2] | Prismatic (2/m)[3] |
| Crystal Habit | Fibrous, lamellar, and radiating masses; rarely as distinct crystals.[2][3] | Crystals can be bladed, columnar, or fibrous and may grow up to 20 cm in length.[4][5] |
| Cleavage | Good in two directions at approximately 56° and 124°.[2][5] | This is a characteristic feature of amphiboles. |
| Fracture | Splintery to uneven.[2] | |
| Hardness (Mohs) | 5 - 6[2] | Can be scratched by a steel file but not by a pocket knife. |
| Specific Gravity | 3.1 - 3.6[2] | Increases with iron content. |
| Luster | Silky to vitreous.[2] | Can appear glassy or have a fibrous sheen. |
| Color | Dark grayish or greenish-brown to dark green.[2] | Color darkens with increasing iron content. |
| Streak | White to grayish-white.[2][6] | The color of the powdered mineral. |
| Tenacity | Brittle[4] | |
| Twinning | Simple or lamellar twinning is common.[2][4] | |

Optical Properties of Cummingtonite

The optical properties of **cummingtonite** are essential for its identification in thin sections using polarized light microscopy. These properties are systematically related to the mineral's chemical composition.

| Property | Value | Comments |
|----------------------------|--|--|
| Optical Class | Biaxial (+)[4] | |
| Refractive Indices | $\alpha = 1.632 - 1.671$ $\beta = 1.638 - 1.689$ $\gamma = 1.655 - 1.708$ [3][4] | Indices of refraction increase with increasing iron content.[5] |
| Birefringence (δ) | 0.020 - 0.037[3][5] | The difference between the highest and lowest refractive indices. |
| 2V Angle (measured) | 65° - 90°[3] | The angle between the two optic axes. |
| Pleochroism | Weak; X = Y = colorless, Z = pale green.[3][4] | Becomes more noticeable with higher iron content. |
| Extinction Angle | Inclined; Z \wedge c = -21° to -16°[4][5] | The angle between the Z optical direction and the c-crystallographic axis. |
| Dispersion | r < v, weak.[4][5] | |
| Elongation | Length slow.[5] | |

Experimental Protocols

Determination of Physical Properties

1. Specific Gravity Measurement (Hydrostatic Weighing Method)

This method is based on Archimedes' principle and provides a precise determination of a mineral's specific gravity.

- Equipment: Digital scale with a suspension hook, beaker of deionized water, and a fine thread.
- Procedure:
 - Weigh the dry **cummingtonite** sample in the air (W_{air}).

- Suspend the sample from the hook using the thread and immerse it completely in the beaker of water, ensuring it does not touch the sides or bottom.
- Record the weight of the sample while suspended in water (W_{water}).
- Calculate the specific gravity using the formula: $\text{Specific Gravity} = W_{\text{air}} / (W_{\text{air}} - W_{\text{water}})$

2. Hardness Determination (Mohs Hardness Test)

The Mohs scale is a relative scale of mineral hardness.

- Equipment: A set of minerals of known hardness (Mohs hardness kit) or common materials of known hardness (e.g., fingernail ~2.5, copper penny ~3.5, steel knife ~5.5, glass plate ~5.5).
- Procedure:
 - Attempt to scratch a smooth, fresh surface of the **cummingtonite** sample with an object of known hardness.
 - Observe if a scratch is produced.
 - If the known object scratches the **cummingtonite**, the mineral is softer than that object.
 - If the **cummingtonite** scratches the known object, it is harder.
 - By systematically testing with different objects, the hardness of the **cummingtonite** can be bracketed between two known values on the Mohs scale.^{[7][8]}

Determination of Optical Properties

1. Polarized Light Microscopy (PLM)

PLM is the primary technique for examining the optical properties of minerals in thin sections.

- Equipment: A petrographic (polarizing) microscope equipped with a rotating stage, polarizers, and a light source.

- Sample Preparation: A thin section of a rock containing **cummingtonite** is prepared by mounting a thin slice of the rock on a glass slide and grinding it to a standard thickness of 30 micrometers.
- Procedure:
 - Pleochroism: Observed in plane-polarized light. The thin section is rotated on the microscope stage, and any changes in color are noted. The pleochroic formula describes the colors observed when the mineral's vibration directions are aligned with the polarizer. [\[5\]](#)[\[9\]](#)
 - Birefringence and Interference Colors: Observed in cross-polarized light. The colors observed are a function of the mineral's birefringence and the thickness of the thin section. The maximum interference color is used to estimate the birefringence with the aid of a Michel-Lévy chart.[\[5\]](#)[\[9\]](#)
 - Extinction Angle: In cross-polarized light, the angle between a prominent crystallographic direction (like a cleavage trace) and the position of maximum darkness (extinction) as the stage is rotated is measured.[\[5\]](#)
 - Refractive Index (Becke Line Test): The thin section is viewed in plane-polarized light with a medium-power objective. By slightly lowering the stage (increasing the focal distance), a bright line (the Becke line) will move into the medium with the higher refractive index. This is compared with the refractive index of the mounting medium or adjacent minerals.[\[9\]](#)[\[10\]](#)
 - Optic Sign and 2V Angle (Conoscopy): A high-power objective and a condensing lens are used to produce an interference figure. The shape and behavior of the isogyres upon stage rotation are used to determine if the mineral is uniaxial or biaxial and its optic sign (+ or -). For biaxial minerals, the separation of the isogyres is related to the 2V angle.[\[5\]](#)

Determination of Crystallographic and Chemical Properties

1. X-Ray Diffraction (XRD)

XRD is a powerful technique for identifying crystalline materials and determining their crystal structure.

- Equipment: X-ray diffractometer.
- Sample Preparation: A pure sample of **cummingtonite** is ground to a fine powder.
- Procedure:
 - The powdered sample is mounted in a sample holder.
 - The sample is irradiated with a monochromatic X-ray beam at various angles.
 - The intensity of the diffracted X-rays is measured by a detector.
 - The resulting diffraction pattern, a plot of diffraction angle (2θ) versus intensity, is unique to **cummingtonite** and can be compared to a database for identification.[\[11\]](#)[\[12\]](#) The positions of the diffraction peaks can be used to calculate the unit cell parameters of the mineral.[\[11\]](#)

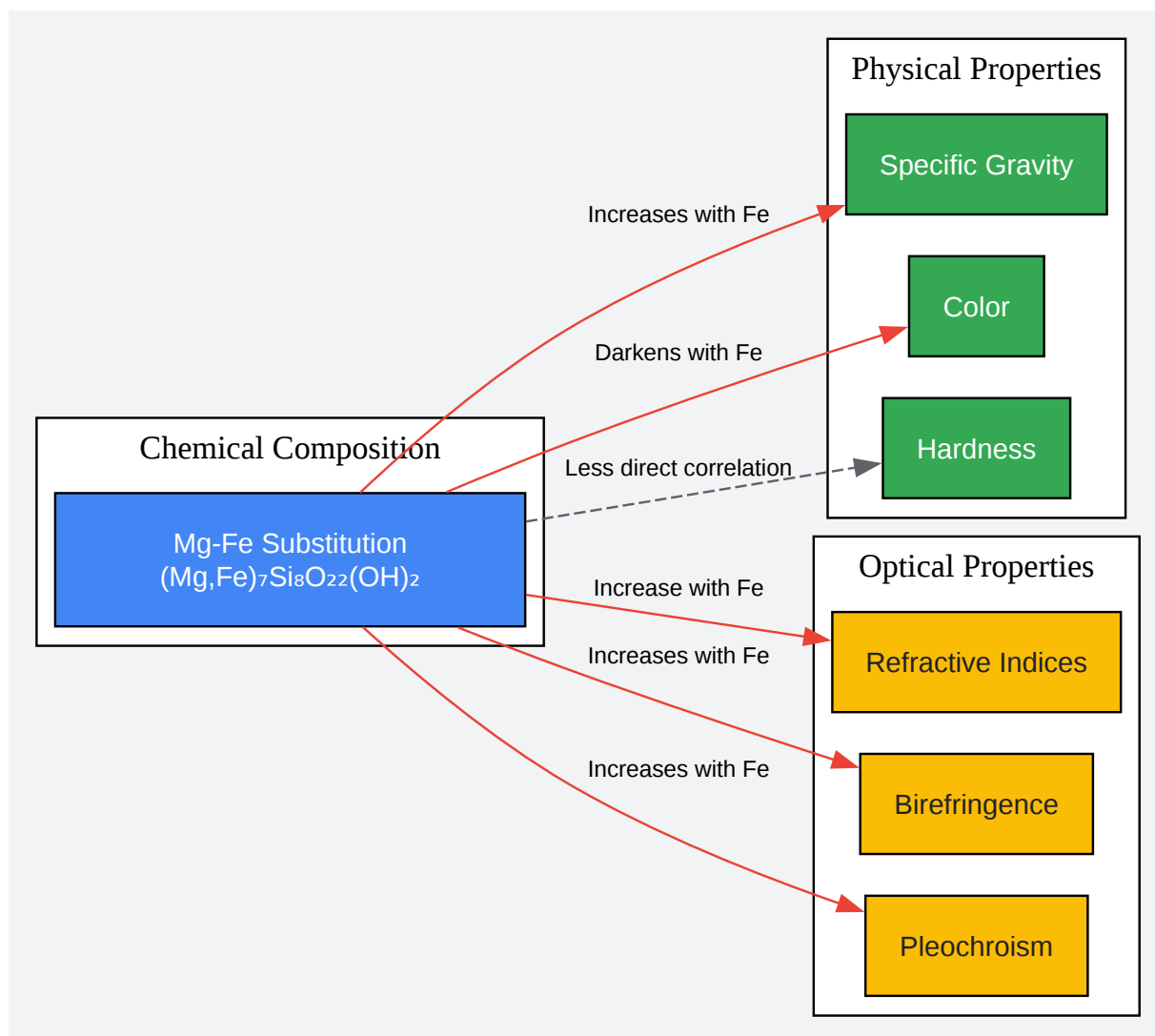
2. Electron Microprobe Analysis (EMPA)

EMPA is used to determine the precise chemical composition of a mineral.

- Equipment: Electron microprobe.
- Sample Preparation: A polished thin section or a grain mount of **cummingtonite** is used.
- Procedure:
 - A focused beam of electrons is directed at a specific point on the **cummingtonite** sample.
 - This causes the atoms at that point to emit characteristic X-rays.
 - The wavelengths and intensities of these X-rays are measured by spectrometers.
 - By comparing the results to standards of known composition, the elemental composition of the **cummingtonite** can be quantified.[\[13\]](#)

Interrelationship of Properties

The physical and optical properties of **cummingtonite** are directly linked to its chemical composition, specifically the substitution of iron for magnesium in its crystal structure. The following diagram illustrates these relationships.



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Caption: Relationship between Mg-Fe substitution and key properties of **cummingtonite**.

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